

Safe handling and disposal of 1-Bromo-3,7-dimethyloctane

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Compound of Interest

Compound Name: 1-Bromo-3,7-dimethyloctane

Cat. No.: B123281

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Technical Support Center: 1-Bromo-3,7-dimethyloctane

This guide provides essential information for the safe handling and disposal of **1-Bromo-3,7-dimethyloctane**, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Bromo-3,7-dimethyloctane**?

A1: **1-Bromo-3,7-dimethyloctane** is classified as a skin and eye irritant.^[1] It may also cause respiratory irritation.^[1] It is a combustible liquid.

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: Appropriate PPE includes eye shields, chemical-resistant gloves, and a lab coat. In case of potential inhalation, a multi-purpose combination respirator cartridge is recommended.

Q3: How should I store **1-Bromo-3,7-dimethyloctane**?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area. It is classified as a combustible liquid and should be kept away from heat, sparks, and open flames.^[2]

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash the affected area with plenty of water.[3] For eye contact, rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes and seek medical attention.

Q5: How do I dispose of waste **1-Bromo-3,7-dimethyloctane**?

A5: **1-Bromo-3,7-dimethyloctane** waste must be treated as hazardous waste. It should be collected in a designated, labeled, and leak-proof container and disposed of through a licensed hazardous waste disposal company, often by incineration.[4] Crucially, it must be segregated from non-halogenated waste streams.[4]

Troubleshooting Guides

| Issue | Possible Cause | Troubleshooting Steps |
|--|--|--|
| Mild respiratory irritation (e.g., coughing) | Inadequate ventilation, improper handling technique. | 1. Immediately move to an area with fresh air. 2. Review handling procedures to minimize aerosol generation. 3. Ensure work is performed in a properly functioning chemical fume hood. |
| Skin irritation or redness after handling | Direct skin contact with the chemical. | 1. Immediately wash the affected area with soap and plenty of water for at least 15 minutes. 2. Remove any contaminated clothing. 3. If irritation persists, seek medical attention. |
| Chemical spill | Improper handling, container failure. | 1. Evacuate the immediate area. 2. Remove all ignition sources. ^[2] 3. Contain the spill using an inert absorbent material (e.g., sand, vermiculite). 4. Collect the absorbent material into a sealed, labeled container for hazardous waste disposal. ^[4] 5. Clean the spill area thoroughly. |

Quantitative Data

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₀ H ₂₁ Br[1][5] |
| Molecular Weight | 221.18 g/mol [1] |
| Density | 1.066 g/mL at 20 °C |
| Boiling Point | 135-140 °C at 10 mmHg[6][7] |
| Flash Point | 98.9 °C (closed cup) |
| Refractive Index | n ₂₀ /D 1.455 |
| Storage Class | 10 - Combustible liquids |

Experimental Protocols

Protocol 1: Safe Handling of **1-Bromo-3,7-dimethyloctane**

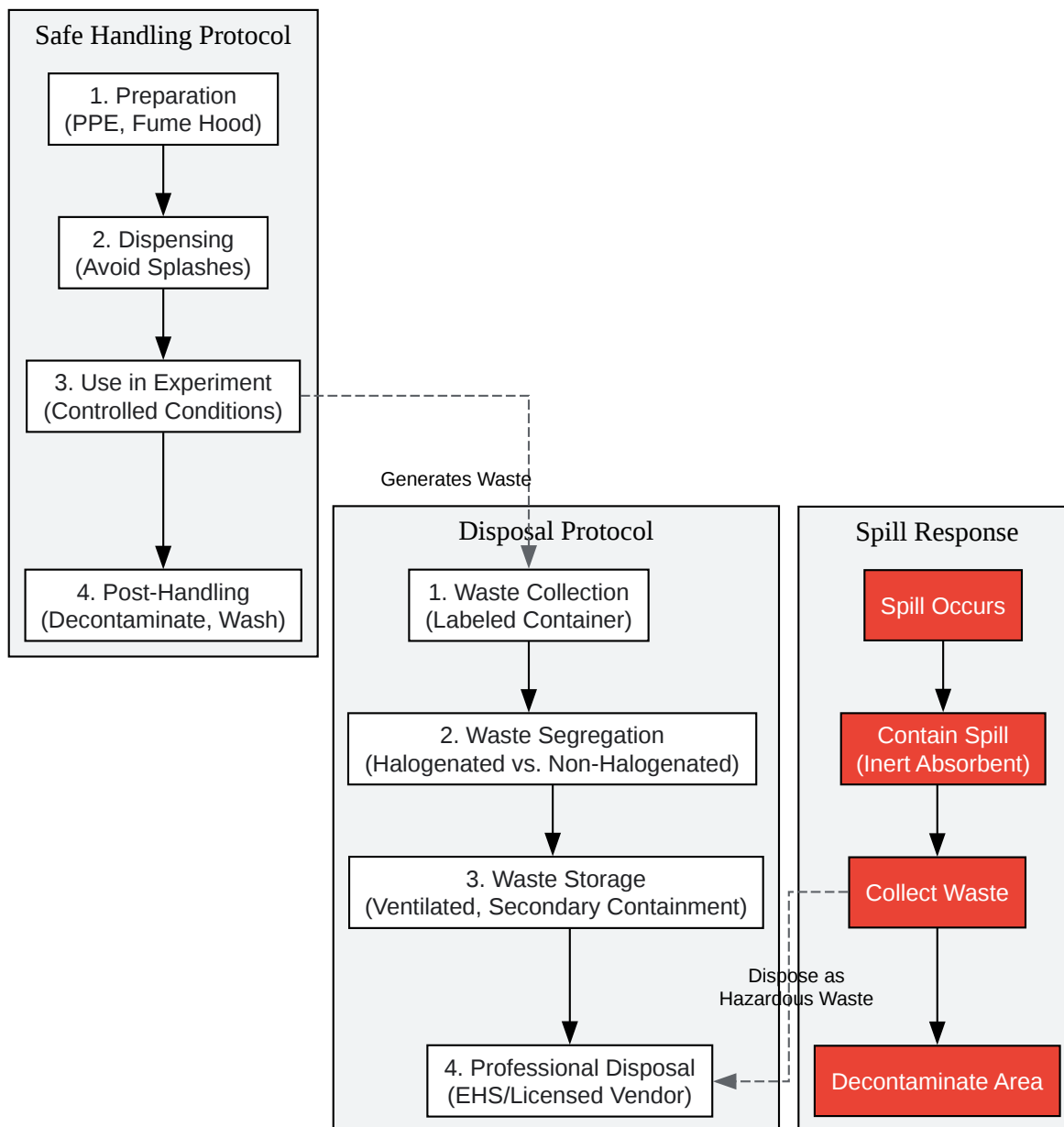
- **Preparation:** Before handling, ensure you are wearing the appropriate PPE: safety goggles, chemical-resistant gloves, and a lab coat. All procedures should be conducted within a certified chemical fume hood.
- **Dispensing:** Carefully dispense the required amount of **1-Bromo-3,7-dimethyloctane**, avoiding splashing or aerosolization. Keep containers tightly sealed when not in use.
- **Heating:** If heating is required, use a well-controlled heating mantle or oil bath. Avoid open flames.
- **Post-Handling:** After use, decontaminate all surfaces that may have come into contact with the chemical. Wash hands thoroughly with soap and water.

Protocol 2: Disposal of **1-Bromo-3,7-dimethyloctane** Waste

- **Waste Collection:** Collect all waste containing **1-Bromo-3,7-dimethyloctane** (including contaminated consumables) in a designated, chemically compatible, and clearly labeled hazardous waste container. The label should include "Hazardous Waste" and the chemical name.

- **Waste Segregation:** It is critical to segregate halogenated organic waste, such as **1-Bromo-3,7-dimethyloctane**, from non-halogenated waste streams.[\[4\]](#)
- **Storage of Waste:** Store the waste container in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- **Arranging Disposal:** Once the container is full, or on a regular schedule, arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[4\]](#)

Visualizations



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Caption: Workflow for safe handling and disposal of **1-Bromo-3,7-dimethyloctane**.

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